

Improving Hyperforin dicyclohexylammonium salt solubility for in vivo use

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Compound of Interest

Compound Name: *Hyperforin dicyclohexylammonium salt*

Cat. No.: *B608025*

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Technical Support Center: Hyperforin Dicyclohexylammonium (DCHA) Salt

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on utilizing Hyperforin Dicyclohexylammonium (DCHA) salt for in vivo experiments. Below you will find frequently asked questions, detailed troubleshooting guides, experimental protocols, and solubility data to facilitate your research.

Frequently Asked Questions (FAQs)

Q1: What is Hyperforin Dicyclohexylammonium (DCHA) salt, and why is it used instead of free hyperforin?

A1: Hyperforin is a major active constituent of St. John's wort (*Hypericum perforatum*) with various pharmacological activities, including antidepressant, anti-inflammatory, and anticancer effects.[1][2][3] However, pure hyperforin is unstable, particularly when exposed to light and oxygen.[4][5] The dicyclohexylammonium (DCHA) salt form of hyperforin is a more stable preparation, making it better suited for experimental use, especially in vivo studies.[2][6]

Q2: What is the primary mechanism of action for hyperforin?

A2: Hyperforin's primary mechanism of action involves the activation of Transient Receptor Potential Canonical 6 (TRPC6) channels.^{[7][8]} This activation leads to an influx of sodium (Na⁺) and calcium (Ca²⁺) ions into the neuron. The resulting increase in intracellular sodium concentration indirectly inhibits the reuptake of various neurotransmitters, including serotonin, norepinephrine, and dopamine, by reducing the sodium gradient that drives their transporters.^{[7][9]}

Q3: Is Hyperforin DCHA salt soluble in aqueous buffers like PBS?

A3: Hyperforin DCHA salt has poor solubility in purely aqueous solutions.^[1] Direct dissolution in Phosphate-Buffered Saline (PBS) will likely result in precipitation. To achieve a suitable concentration for in vivo administration, it is typically first dissolved in an organic solvent, such as Dimethyl Sulfoxide (DMSO) or ethanol, and then diluted with an appropriate aqueous vehicle.^{[10][11]}

Q4: What are the recommended storage conditions for Hyperforin DCHA salt?

A4: To ensure its stability, Hyperforin DCHA salt should be stored in a dry, dark place. For short-term storage (days to weeks), a temperature of 0-4°C is recommended. For long-term storage (months to years), it should be kept at -20°C.^[1]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation of Hyperforin DCHA salt upon dilution with aqueous buffer.	The compound's low aqueous solubility. The final concentration of the organic solvent may be too low to maintain solubility.	<ul style="list-style-type: none">- Increase the proportion of the organic co-solvent (e.g., DMSO, ethanol) in the final formulation. However, be mindful of potential solvent toxicity in your animal model.- Consider using a surfactant or emulsifying agent, such as Tween 80 or Cremophor EL, to improve solubility and stability in the aqueous phase.^[12]- Prepare the formulation immediately before administration to minimize the time for precipitation to occur.- Gently warm the solution (e.g., to 37°C) and vortex to aid dissolution, but be cautious of the compound's stability at higher temperatures.
Inconsistent results in in vivo experiments.	Degradation of the compound due to improper handling or storage. Incomplete dissolution of the compound in the vehicle. Uneven suspension leading to inaccurate dosing.	<ul style="list-style-type: none">- Ensure the compound is stored correctly (at -20°C for long-term storage, protected from light).^[1]- Prepare fresh dosing solutions for each experiment.- After preparing the dosing solution, visually inspect it for any precipitate. If present, try the solubilization methods mentioned above.- If using a suspension, ensure it is vortexed thoroughly before each animal is dosed to ensure a homogenous mixture.

Adverse effects or toxicity observed in the animal model.

The vehicle (e.g., high concentration of DMSO) may be causing toxicity. The dose of Hyperforin DCHA salt may be too high.

- Run a vehicle-only control group to assess the toxicity of the solvent system. - Reduce the concentration of the organic solvent in the final dosing solution as much as possible while maintaining the solubility of the compound. - Perform a dose-response study to determine the optimal therapeutic dose with minimal side effects.

Quantitative Data Summary

The solubility of Hyperforin DCHA salt in various solvents is summarized in the table below. This information is critical for preparing stock solutions and final dosing formulations for in vivo studies.

Solvent	Concentration	Reference(s)
Dimethyl Sulfoxide (DMSO)	≥ 10 mg/mL	[13]
Dimethylformamide (DMF)	20 mg/mL	[10]
Ethanol	20 mg/mL	[10]
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL	[10]

Experimental Protocols & Methodologies

Protocol 1: Preparation of Hyperforin DCHA Salt for Intraperitoneal (i.p.) Injection in Mice

This protocol is adapted from a study investigating the effects of hyperforin on psoriasis-like skin inflammation in mice.[\[11\]](#)

Materials:

- Hyperforin DCHA salt
- Dimethyl Sulfoxide (DMSO)
- Sterile Phosphate-Buffered Saline (PBS)
- Sterile, light-protected microcentrifuge tubes
- Vortex mixer

Procedure:

- Prepare a stock solution: Weigh the desired amount of Hyperforin DCHA salt and dissolve it in DMSO to create a stock solution (e.g., 14 mM). Ensure the compound is completely dissolved by vortexing.
- Dilute to working concentration: Immediately before administration, dilute the stock solution with sterile PBS to the final desired concentration. For example, to achieve a 5 mg/kg dose in a 20g mouse with an injection volume of 200 μ L, a final concentration of 0.5 mg/mL would be required.
- Administration: Vortex the final solution thoroughly before drawing it into the syringe. Administer the solution via intraperitoneal injection.

Note: The final concentration of DMSO should be kept low (ideally below 5%) to avoid solvent toxicity. A vehicle control group (DMSO in PBS) should be included in the experiment.

Protocol 2: Preparation of Hyperforin DCHA Salt for Oral Gavage in Mice

This protocol is based on a study examining the role of hyperforin in the induction of cytochrome P450 enzymes in mice.[\[12\]](#)

Materials:

- Hyperforin DCHA salt
- Tween 80 (Polysorbate 80)

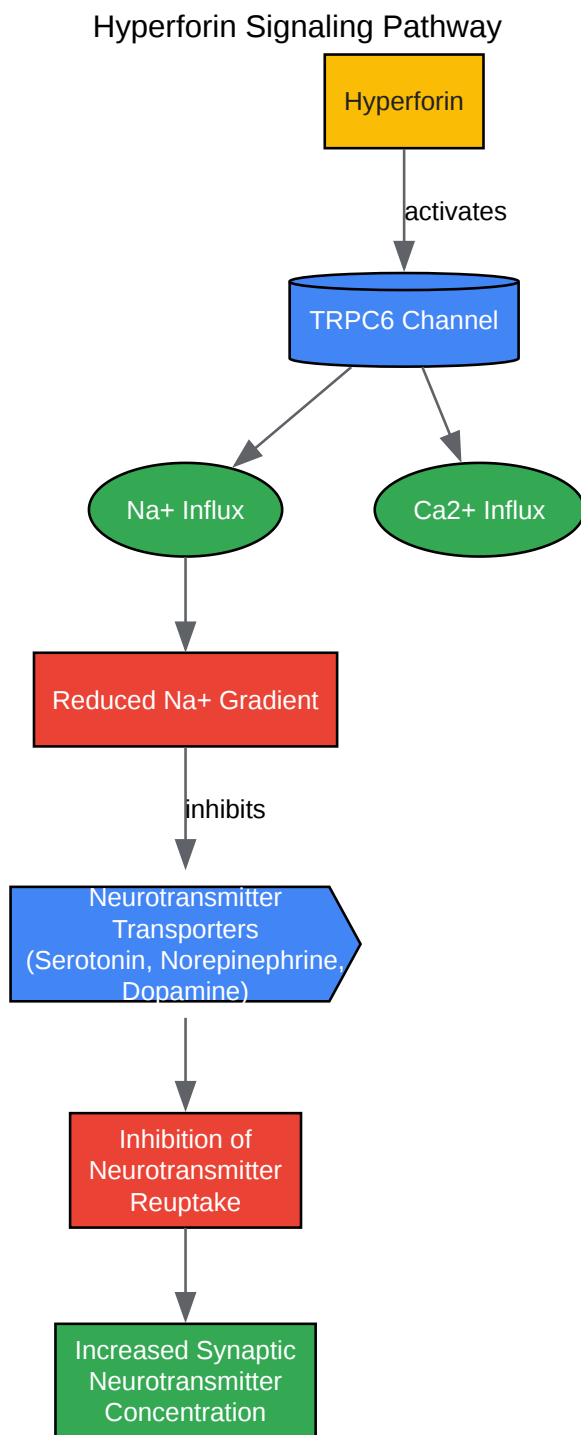
- Sterile water
- Sterile, light-protected tubes
- Vortex mixer and sonicator (optional)

Procedure:

- Prepare the vehicle: Prepare a 4% Tween 80 solution in sterile water.
- Dissolve Hyperforin DCHA salt: Weigh the required amount of Hyperforin DCHA salt and add it to the 4% Tween 80 vehicle.
- Ensure complete dissolution/suspension: Vortex the mixture vigorously. If complete dissolution is not achieved, gentle warming or brief sonication may be used to create a homogenous suspension.
- Administration: Immediately before administration, vortex the suspension to ensure uniformity. Administer the desired dose to the mice using oral gavage needles.

Visualizations

Hyperforin's Mechanism of Action via TRPC6

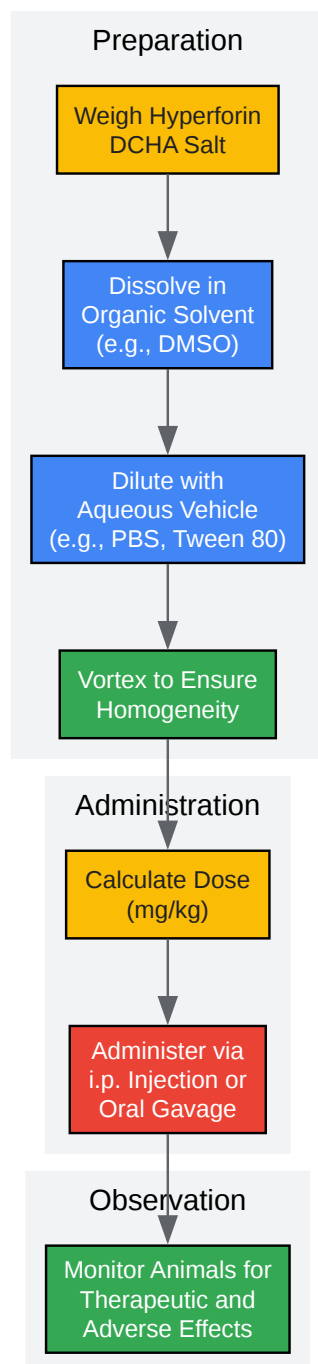


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Caption: Hyperforin activates TRPC6 channels, leading to inhibited neurotransmitter reuptake.

Experimental Workflow for In Vivo Administration

In Vivo Dosing Workflow



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Caption: A generalized workflow for preparing and administering Hyperforin DCHA salt in vivo.

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References

- 1. Buy Hyperforin dicyclohexylammonium salt | 238074-03-8 | >98% [smolecule.com]
- 2. Hyperforin inhibits cancer invasion and metastasis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Role of Hyperforin in the Pharmacological Activities of St. John's Wort - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. ruj.uj.edu.pl [ruj.uj.edu.pl]
- 9. Hyperforin - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. caymanchem.com [caymanchem.com]
- 11. Hyperforin Ameliorates Imiquimod-Induced Psoriasis-Like Murine Skin Inflammation by Modulating IL-17A–Producing $\gamma\delta$ T Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. $\geq 98\%$ (HPLC), monoamine reuptake inhibitor, powder | Sigma-Aldrich [sigmaaldrich.com]
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